

# Safeguarding Your Research: A Guide to Handling D-Val-Leu-Lys-Chloromethylketone

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## Compound of Interest

Compound Name: *D-Val-Leu-Lys-Chloromethylketone*

Cat. No.: *B1336821*

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For Immediate Implementation: Researchers, scientists, and drug development professionals must adhere to stringent safety protocols when handling **D-Val-Leu-Lys-Chloromethylketone** (D-VLK-CMK). This potent, cell-permeable irreversible inhibitor of thrombin and plasmin requires specific personal protective equipment (PPE) and handling procedures to ensure laboratory safety. This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

## Personal Protective Equipment (PPE)

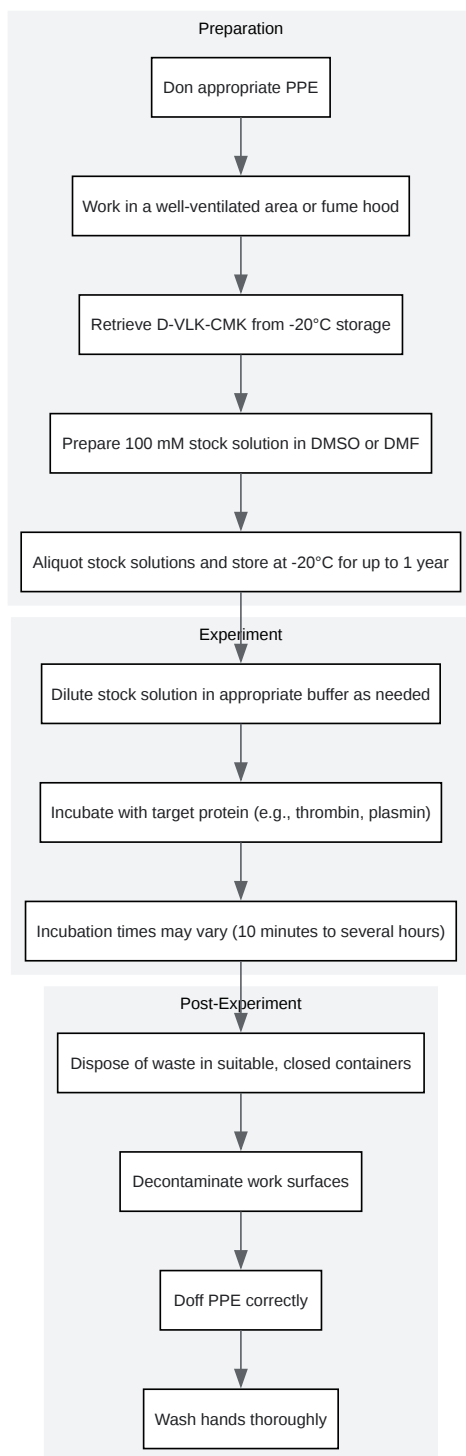
The following table summarizes the required personal protective equipment for handling **D-Val-Leu-Lys-Chloromethylketone**. It is imperative to use this equipment to prevent skin and eye contact, as well as inhalation.

Protection Type	Equipment	Specification and Use
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a>
Hand Protection	Chemical Impermeable Gloves	Handle with gloves inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. Wash and dry hands after handling. <a href="#">[1]</a>
Body Protection	Impervious Clothing	Wear fire/flammable resistant and impervious clothing. A lab coat is recommended for all laboratory work. <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	Full-face Respirator	Use a full-face respirator if exposure limits are exceeded, or if irritation or other symptoms are experienced. <a href="#">[1]</a> Ensure adequate ventilation at all times. <a href="#">[1]</a>

## Experimental Workflow: Safe Handling of D-Val-Leu-Lys-Chloromethylketone

The following diagram outlines the standard operating procedure for the safe handling of **D-Val-Leu-Lys-Chloromethylketone** during experimental use, from preparation of stock solutions to the inhibition reaction.

## Experimental Workflow: Safe Handling of D-Val-Leu-Lys-Chloromethylketone



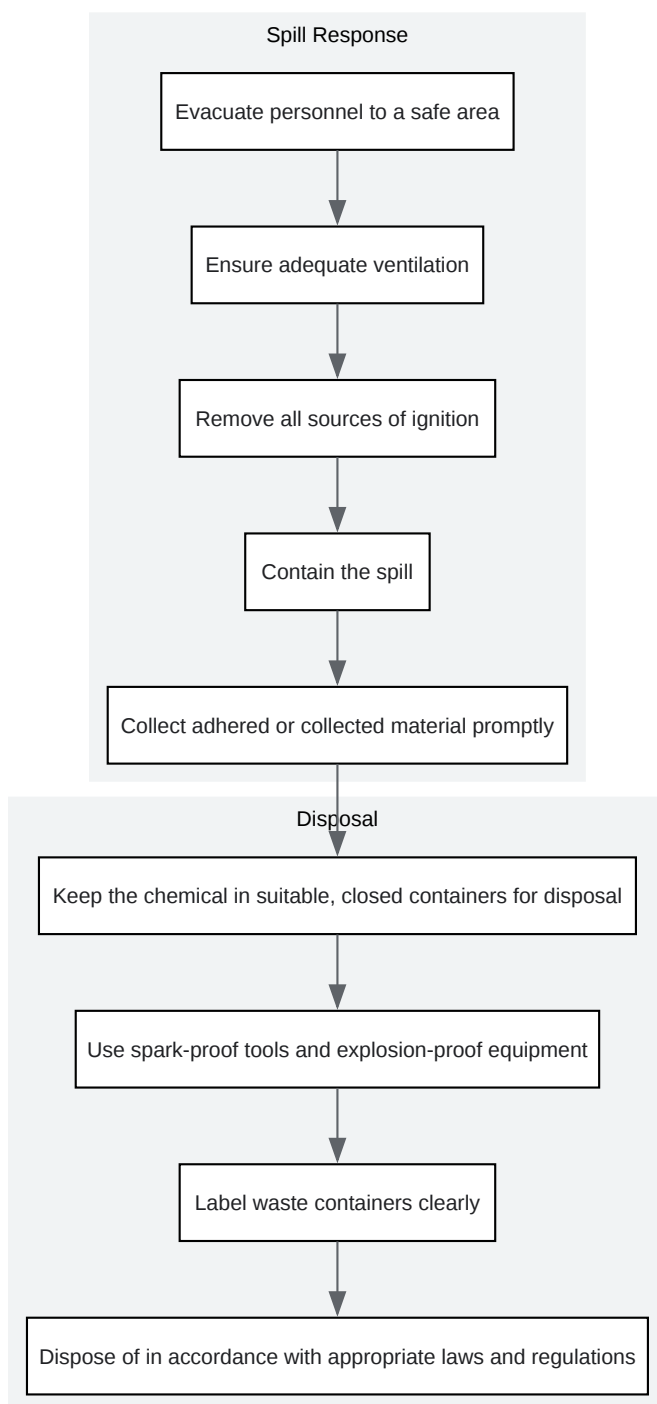
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Caption: Workflow for the safe handling of **D-Val-Leu-Lys-Chloromethylketone**.

## Spill and Disposal Plan

In the event of a spill or for routine disposal, a clear and systematic plan is crucial to mitigate risks and ensure compliance with safety regulations.

## Spill and Disposal Plan for D-Val-Leu-Lys-Chloromethylketone



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Caption: Procedure for spill response and disposal of **D-Val-Leu-Lys-Chloromethylketone**.

## First Aid Measures

In case of exposure, follow these first-aid measures:

- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[3]
- Eye Contact: Wear tightly fitting safety goggles. In case of contact, rinse the opened eye for several minutes under running water.[1][4]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3]
- Ingestion: If symptoms persist, consult a doctor.[4]

## Storage and Stability

Proper storage is crucial for maintaining the integrity of **D-Val-Leu-Lys-Chloromethylketone**. Store the product desiccated at -20°C.[5] Prepare 100 mM stock solutions in DMSO or DMF and store them in frozen aliquots at -20°C for up to one year.[5]

By adhering to these safety protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **D-Val-Leu-Lys-Chloromethylketone**.

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